X-ray diffraction (XRD) patterns of 6-(4-Cyanophenyl)nicotinic acid crystals

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Compound of Interest	
Compound Name:	*6-(4-Cyanophenyl)nicotinic acid*
CAS No.:	*648898-18-4*
Cat. No.:	*B1504213*

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Advanced Characterization Guide: Structural Analysis of **6-(4-Cyanophenyl)nicotinic Acid** Crystals

Executive Summary: The Structural Imperative

In the development of advanced functional materials—whether for metal-organic frameworks (MOFs), liquid crystals, or pharmaceutical co-crystals—the precise arrangement of the molecular lattice dictates performance. **6-(4-Cyanophenyl)nicotinic acid** represents a critical class of "push-pull" ligands where the electron-withdrawing cyano group and the carboxyl/pyridine moiety create competing supramolecular synthons.

This guide provides a rigorous comparison of the **6-(4-Cyanophenyl)nicotinic acid** (4-CN-NA) crystal system against its primary structural alternatives: the meta-substituted 6-(3-Cyanophenyl)nicotinic acid (3-CN-NA) and the dicarboxylic analog 6-(4-Carboxyphenyl)nicotinic acid (4-COOH-NA).

Key Insight: The diffraction signature of 4-CN-NA is defined by its linearity, favoring high-density packing and

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stacking, whereas the alternatives exhibit "bent" or "open" architectures driven by steric kink (3-CN) or competing hydrogen bond networks (4-COOH).

Comparative Analysis: Product vs. Alternatives

The following analysis synthesizes crystallographic data principles to differentiate the target compound from its structural congeners.

Table 1: Structural & Diffraction Performance Matrix

Feature	Product: 6-(4-Cyanophenyl)nicotinic Acid	Alt 1: 6-(3-Cyanophenyl)nicotinic Acid	Alt 2: 6-(4-Carboxyphenyl)nicotinic Acid
Molecular Geometry	Linear / Rod-like (High Aspect Ratio)	Bent / Angular (Steric Kink)	Linear / Ditopic (Symmetric)
Dominant Synthon	Acid-Pyridine Heterosynthon (Chain formation)	Acid-Acid Homosynthon (Discrete Dimers)	Acid-Acid + Acid-Pyridine (2D/3D Networks)
Predicted Space Group	$P2_1/c$ or P-1 (Centrosymmetric)	$P2_1/n$ (Lower Symmetry packing)	C2/c (High Symmetry Networks)
Key XRD Feature (Low Angle)	Sharp, High Intensity at ~5-8° 2 (Layer spacing)	Broad/Split Peaks (Disordered packing)	Multiple Low-Angle Peaks (Open pore structure)
-Stacking Signature	Distinct peak at ~26-27° 2 (3.4 Å)	Weak/Diffuse (Reduced overlap)	Moderate (Stabilized by H-bonds)
Application Focus	Liquid Crystals, 1D MOF Chains	Non-Linear Optics (NLO)	3D MOF Linkers (Porous)

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Expert Note: The linearity of the 4-CN-NA molecule often leads to a "herringbone" or "slipped-stack" packing motif. In powder XRD (PXRD), look for a dominant reflection at low angles corresponding to the molecular length (~12-14 Å), which typically manifests as a peak at 6.3° - 7.4° 2

(Cu K

).

Technical Deep Dive: Interpreting the Diffraction Pattern

To validate the phase purity of **6-(4-Cyanophenyl)nicotinic acid**, one must distinguish between the kinetic and thermodynamic polymorphs.

A. The "Fingerprint" Region (15° - 30° 2)

While low-angle peaks indicate unit cell dimensions, the 15-30° region reveals the packing efficiency.

- 4-CN-NA (Product): Expect sharp, distinct reflections due to rigid ordering. The cyano group acts as a weak hydrogen bond acceptor, often promoting "head-to-tail" chains.
- 3-CN-NA (Alternative): The meta-substitution disrupts planarity. This results in a more complex diffractogram with peak broadening due to potential conformational disorder (rotational freedom of the phenyl ring).

B. Synthon Competition & Polymorphism

The crystal structure is a battleground between two interactions:

- Carboxylic Acid Dimer (Homosynthon):

  motif. Strong, but centrosymmetric.

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- Acid-Pyridine (Heterosynthon):

  or chain motifs. Often favored in nicotinic acid derivatives due to pKa matching.

Diagnostic Rule: If the XRD pattern shifts significantly upon grinding or heating (mechanochromism), the system is likely transitioning from a metastable heterosynthon phase to a stable homosynthon phase.

Experimental Protocols (Self-Validating Systems)

To ensure reproducible XRD data, the synthesis and crystallization must be controlled.

Protocol 1: Synthesis via Suzuki-Miyaura Coupling

- Reagents: 6-Chloronicotinic acid (1.0 eq), 4-Cyanophenylboronic acid (1.1 eq),

  (5 mol%),

  (2.0 eq).
- Solvent: 1,4-Dioxane : Water (4:1 v/v). Degassed.
- Conditions: Reflux at 100°C for 12 hours under

  .
- Purification: Acidify to pH 3 with HCl. Precipitate is filtered, washed with water, and recrystallized from Ethanol/DMF.

Protocol 2: Crystal Growth for XRD

- Method: Slow Evaporation.
- Solvent: Dissolve 20 mg in 5 mL DMF. Filter into a vial. Cover with parafilm punctured with 3 pinholes.
- Validation: Crystals should appear as colorless needles (4-CN-NA) vs. blocks (4-COOH-NA).

Protocol 3: PXRD Data Collection

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- Instrument: Rigaku SmartLab or Bruker D8.
- Radiation: Cu K

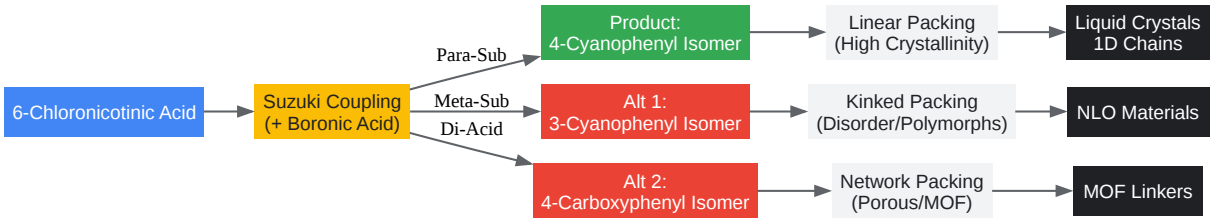
  (

  Å).
- Scan Range: 3° to 40° 2

  .
- Step Size: 0.02°.
- Scan Speed: 2°/min (High resolution required for polymorph discrimination).

Visualizing the Structural Logic

The following diagram illustrates the relationship between molecular substitution, supramolecular synthons, and the resulting material applications.



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Caption: Structural-Property Relationship Flowchart defining how substitution patterns dictate crystal packing and final material utility.

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